

Technical Support Center: Trans-4-(cyclopropylmethoxy)cyclohexanamine

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Compound of Interest

Compound Name: Trans-4-(cyclopropylmethoxy)cyclohexanamine

Cat. No.: B1507744

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Prepared by the Office of the Senior Application Scientist

This guide serves as the central technical resource for researchers, scientists, and drug development professionals working with **Trans-4-(cyclopropylmethoxy)cyclohexanamine** (CAS No: 919799-80-7). It provides essential information on proper handling, storage, and troubleshooting for common experimental challenges.

Frequently Asked Questions (FAQs)

This section addresses the most common inquiries regarding the handling and storage of **Trans-4-(cyclopropylmethoxy)cyclohexanamine**.

Q1: What are the primary chemical and physical properties of this compound?

A1: **Trans-4-(cyclopropylmethoxy)cyclohexanamine** is a liquid at room temperature.^{[1][2]}

Key identifiers and properties are summarized in the table below.

Property	Value	Source
CAS Number	919799-80-7	[1][2][3]
Molecular Formula	C ₁₀ H ₁₉ NO	[3]
Molecular Weight	169.27 g/mol	[1][2]
Physical Form	Liquid	[1][2]
Purity	Typically ≥97%	[1][3]

Q2: What is the correct procedure for storing this compound upon receipt?

A2: Proper storage is critical to maintain the integrity and purity of the compound. Based on supplier recommendations, it must be stored at room temperature under an inert atmosphere (e.g., argon or nitrogen) and protected from light.[1][2][3] The container should be kept tightly sealed in a dry, well-ventilated place.

Q3: What are the main safety hazards associated with this compound?

A3: **Trans-4-(cyclopropylmethoxy)cyclohexanamine** is classified as a warning-level hazard, primarily causing skin irritation (H315) and serious eye irritation (H319).[1][2] Standard personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times during handling.[4] All work should be conducted in a well-ventilated area or a chemical fume hood.

Q4: In what solvents is this compound likely to be soluble?

A4: While specific quantitative solubility data for **Trans-4-(cyclopropylmethoxy)cyclohexanamine** is not readily available[3], its structure, containing a polar amine group and a non-polar cyclohexyl ether, allows for informed predictions.[1] Like its parent compound, cyclohexylamine, it is expected to be soluble in water and a range of polar organic solvents such as ethanol, methanol, and DMSO.[1][5] Solubility in non-polar solvents is likely to be lower. Empirical determination is recommended for specific experimental concentrations.

Troubleshooting Guide

This section provides solutions to specific issues that may arise during experimentation.

Q: My compound, which was initially a clear liquid, has developed a yellow or brown tint. What happened and is it still usable?

A: Probable Cause & Explanation: The development of a yellow or brown color is a common indicator of degradation in amine-containing compounds, particularly cyclohexylamines.^[5] This discoloration is often caused by oxidation from exposure to air and/or degradation from exposure to light, which can create impurities.^[4] The storage instructions—"Keep in dark place, inert atmosphere"—are specified precisely to prevent these degradation pathways.^{[1][3]}

Solution & Validation:

- **Immediate Action:** Immediately purge the headspace of your container with an inert gas (argon or nitrogen) and store it in a light-protected container, such as an amber vial or a clear vial wrapped in aluminum foil.
- **Purity Check:** The usability of the compound depends on the tolerance of your specific application to minor impurities. It is highly recommended to perform a purity check using an appropriate analytical method (e.g., LC-MS or GC-MS) to quantify the extent of degradation.
- **Future Prevention:** Always handle the compound under an inert atmosphere. Use a syringe to pierce a septum-sealed cap for withdrawal rather than repeatedly opening the cap to the air.

Q: I am having difficulty dissolving the compound in my aqueous buffer for a biological assay.

A: Probable Cause & Explanation: While the amine group imparts some water solubility, the bulky cyclopropylmethoxycyclohexane structure is largely non-polar, which can limit its miscibility in purely aqueous solutions, especially at higher concentrations.^[1] Furthermore, the basic nature of the amine group (pKa of cyclohexylamine is ~10.6) means the pH of the buffer will significantly affect its charge state and, consequently, its solubility.^[5]

Solution & Validation:

- **Utilize a Co-Solvent:** First, prepare a concentrated stock solution in a water-miscible organic solvent like DMSO or ethanol.

- **Serial Dilution:** Serially dilute the high-concentration stock solution into your aqueous buffer. This technique, known as "spiking," allows the compound to be dispersed in the aqueous phase at a concentration it can tolerate without precipitating.
- **pH Adjustment:** For amine-containing compounds, solubility in aqueous media can sometimes be increased by lowering the pH. The protonated amine ($R-NH_3^+$) is often more soluble than the free base ($R-NH_2$). Consider adjusting your buffer to a slightly acidic pH if your experimental conditions permit.
- **Visual Confirmation:** After dilution, visually inspect the solution for any cloudiness or precipitate. If observed, the solution may be supersaturated. It should be filtered through a 0.22 μm filter before use in sensitive applications like cell-based assays.

Experimental Protocols

Protocol 3.1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes a self-validating method for preparing a stock solution, incorporating best practices to ensure stability and concentration accuracy.

Materials:

- **Trans-4-(cyclopropylmethoxy)cyclohexanamine**
- Anhydrous, high-purity DMSO
- Inert gas (Argon or Nitrogen)
- Sterile microcentrifuge tubes or amber glass vials with septum caps
- Calibrated micropipettes

Procedure:

- **Pre-Weigh Vial:** Tare a sterile, dry amber vial on a calibrated analytical balance.
- **Inert Atmosphere:** Briefly flush the vial with argon or nitrogen.

- Aliquot Compound: Carefully transfer approximately 1.7 mg of **Trans-4-(cyclopropylmethoxy)cyclohexanamine** into the vial. Causality Note: Working quickly minimizes exposure to atmospheric oxygen and moisture.
- Record Mass: Accurately record the mass of the compound (e.g., 1.693 mg).
- Calculate Solvent Volume: Calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molar Mass (g/mol)} * \text{Concentration (mol/L)})$
 - Example: $\text{Volume (L)} = 0.001693 \text{ g} / (169.27 \text{ g/mol} * 0.010 \text{ mol/L}) = 0.00100 \text{ L} = 1.00 \text{ mL}$
- Solvent Addition: Add the calculated volume (1.00 mL) of anhydrous DMSO to the vial.
- Dissolution: Cap the vial tightly and vortex for 30-60 seconds until the liquid is completely dissolved.
- Validation Check: Visually inspect the solution. It should be a clear, colorless, and particulate-free solution. If any particulates are visible, the solution must be discarded as this may indicate an impurity or insolubility issue.
- Inert Overlay & Storage: Before sealing for storage, gently overlay the solution with inert gas. Store the vial at room temperature, protected from light.

Visual Workflow

The following diagram illustrates the essential workflow for receiving, handling, and storing **Trans-4-(cyclopropylmethoxy)cyclohexanamine** to maintain its chemical integrity.

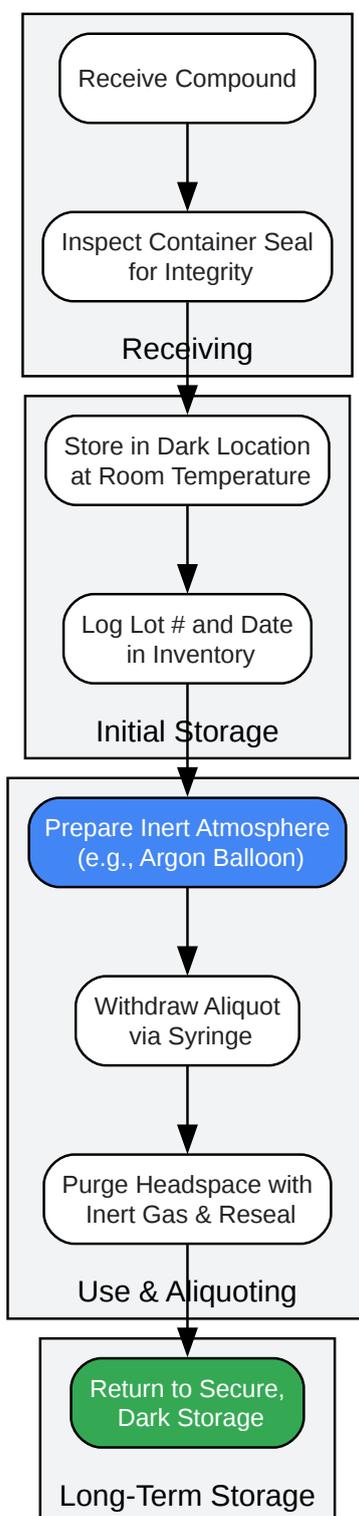


Diagram 1: Recommended Handling and Storage Workflow

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Caption: Workflow for maintaining compound integrity.

References

- Lead Sciences. **trans-4-(Cyclopropylmethoxy)cyclohexanamine** Product Page. [[Link](#)]
- Wikipedia. Cyclohexylamine. [[Link](#)]

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